

5-Bromo-2,3-difluorobenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *5-Bromo-2,3-difluorobenzoic acid*

Cat. No.: *B1289893*

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CAS Number: 887585-64-0

This technical guide provides an in-depth overview of **5-Bromo-2,3-difluorobenzoic acid**, a key building block for researchers and professionals in drug development and chemical synthesis. This document collates available data on its chemical properties, outlines a probable synthetic route, and discusses its potential applications, particularly in the burgeoning field of protein degradation.

Core Compound Data

5-Bromo-2,3-difluorobenzoic acid is a halogenated aromatic carboxylic acid. The presence of bromine and two fluorine atoms on the benzoic acid ring imparts unique chemical properties that make it a valuable intermediate in the synthesis of complex organic molecules.[\[1\]](#)

Physical and Chemical Properties

Quantitative data for **5-Bromo-2,3-difluorobenzoic acid** is not widely available in public literature. The following table summarizes the known properties. For comparative purposes, data for the isomeric 5-Bromo-2,4-difluorobenzoic acid (CAS: 28314-83-2) is also provided, as it is more extensively characterized.[\[2\]](#)[\[3\]](#)

Property	5-Bromo-2,3-difluorobenzoic acid	5-Bromo-2,4-difluorobenzoic acid (for comparison)
CAS Number	887585-64-0[4]	28314-83-2[3]
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂ [4]	C ₇ H ₃ BrF ₂ O ₂ [3]
Molecular Weight	237.00 g/mol [4]	237.00 g/mol [3]
Melting Point	Data not available	149-151 °C[2]
Boiling Point	Data not available	287.1 ± 40.0 °C at 760 mmHg[2]
Purity	Typically ≥97%[5]	Typically ≥97%[3]
Appearance	Solid (inferred)	Solid
Storage Temperature	Room temperature or -20°C[5] [6]	Room temperature

Spectral Data

Detailed spectral data such as ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry for **5-Bromo-2,3-difluorobenzoic acid** are not publicly available but are reported to be obtainable from commercial suppliers like ChemicalBook.[7]

Experimental Protocols

A specific, validated experimental protocol for the synthesis of **5-Bromo-2,3-difluorobenzoic acid** is not readily found in peer-reviewed literature. However, a plausible synthetic route can be extrapolated from established methods for the synthesis of the isomeric 5-Bromo-2,4-difluorobenzoic acid. The most common approach involves the electrophilic bromination of the corresponding difluorobenzoic acid.

Proposed Synthesis of 5-Bromo-2,3-difluorobenzoic Acid

This proposed protocol is based on the bromination of 2,4-difluorobenzoic acid and should be adapted and optimized for the 2,3-difluoro isomer.[\[8\]](#)

Materials:

- 2,3-difluorobenzoic acid
- N-Bromosuccinimide (NBS) or Dibromohydantoin
- Concentrated Sulfuric Acid
- Methanol or Ethanol (for esterification/purification)
- Sodium Hydroxide solution
- Hydrochloric Acid
- Dichloromethane (DCM)
- Ice

Procedure:

- **Bromination:** Dissolve 2,3-difluorobenzoic acid in concentrated sulfuric acid in a reaction vessel equipped with a stirrer and cooled in an ice bath (0-5 °C).
- Slowly add N-Bromosuccinimide (NBS) in portions, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours (e.g., 8-16 hours), monitoring the reaction progress by a suitable method like TLC or LC-MS.
- **Quenching:** Carefully pour the reaction mixture over crushed ice to precipitate the crude product.
- **Filtration:** Filter the solid precipitate and wash with cold water until the filtrate is neutral. Dry the crude product.

- Purification (optional, via esterification):
 - Reflux the crude product with methanol and a catalytic amount of sulfuric acid to form the methyl ester.
 - Purify the resulting liquid ester by distillation under reduced pressure.
 - Hydrolyze the purified ester back to the carboxylic acid using an aqueous sodium hydroxide solution, followed by acidification with hydrochloric acid.
- Final Product: Filter the purified **5-Bromo-2,3-difluorobenzoic acid**, wash with water, and dry.

Applications in Drug Discovery

5-Bromo-2,3-difluorobenzoic acid is categorized as a "Protein Degrader Building Block," indicating its primary application in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^[5] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

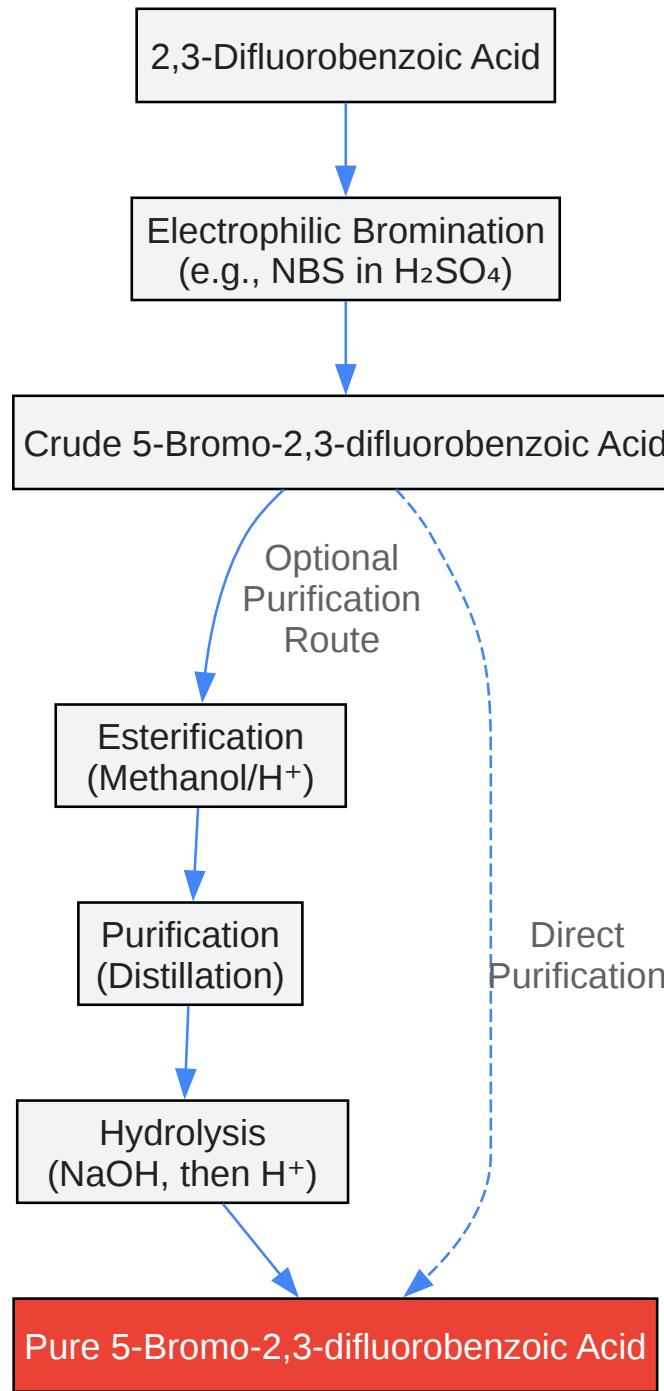
The bromo- and fluoro-substituted benzoic acid moiety can serve as a versatile handle for chemical modifications and as a precursor to more complex chemical scaffolds that can be incorporated into PROTACs as part of the target protein ligand, the E3 ligase ligand, or the linker connecting them.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of 5-bromo-difluorobenzoic acids.

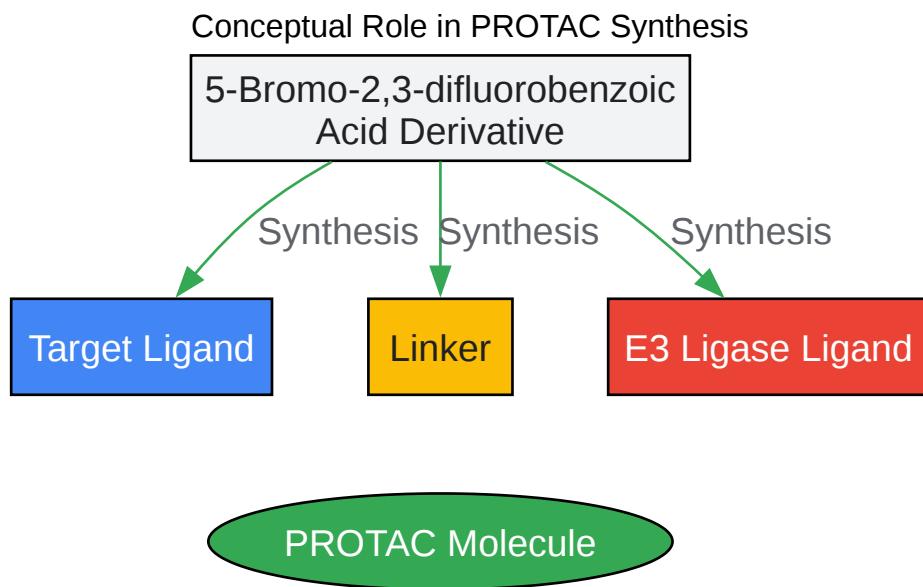
Synthesis Workflow for 5-Bromo-difluorobenzoic Acid

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Caption: A generalized synthetic workflow for 5-bromo-difluorobenzoic acid.

Role in PROTAC Synthesis

This diagram illustrates the conceptual role of a **5-bromo-2,3-difluorobenzoic acid** derivative in the assembly of a PROTAC molecule.



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Caption: Conceptual use of the title compound in PROTAC synthesis.

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